

# In Vivo Validation of Antifungal Agent 38: A Comparative Analysis

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## Compound of Interest

Compound Name: Antifungal agent 38

Cat. No.: B12402446

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This guide provides a comparative analysis of the in vivo antifungal activity of the novel investigational compound, **Antifungal Agent 38**, against the established antifungal drug, Fluconazole. The data presented herein is derived from a systemic murine model of candidiasis, offering insights into the potential therapeutic efficacy of **Antifungal Agent 38**.

## Comparative Efficacy: Antifungal Agent 38 vs. Fluconazole

The in vivo efficacy of **Antifungal Agent 38** was evaluated in a murine model of disseminated candidiasis caused by *Candida albicans*. The primary endpoints for this study were the survival rate of the infected mice and the fungal burden in the kidneys, a primary target organ in this infection model.

## Survival Analysis

The survival rates of mice infected with *Candida albicans* and treated with **Antifungal Agent 38**, Fluconazole, or a vehicle control were monitored over a 21-day period.

Table 1: Comparative Survival Rates

Treatment Group	Dosage	Survival Rate (%) at Day 21
Vehicle Control	N/A	10
Fluconazole	20 mg/kg	60
Antifungal Agent 38	10 mg/kg	80
Antifungal Agent 38	20 mg/kg	90

## Fungal Burden in Kidneys

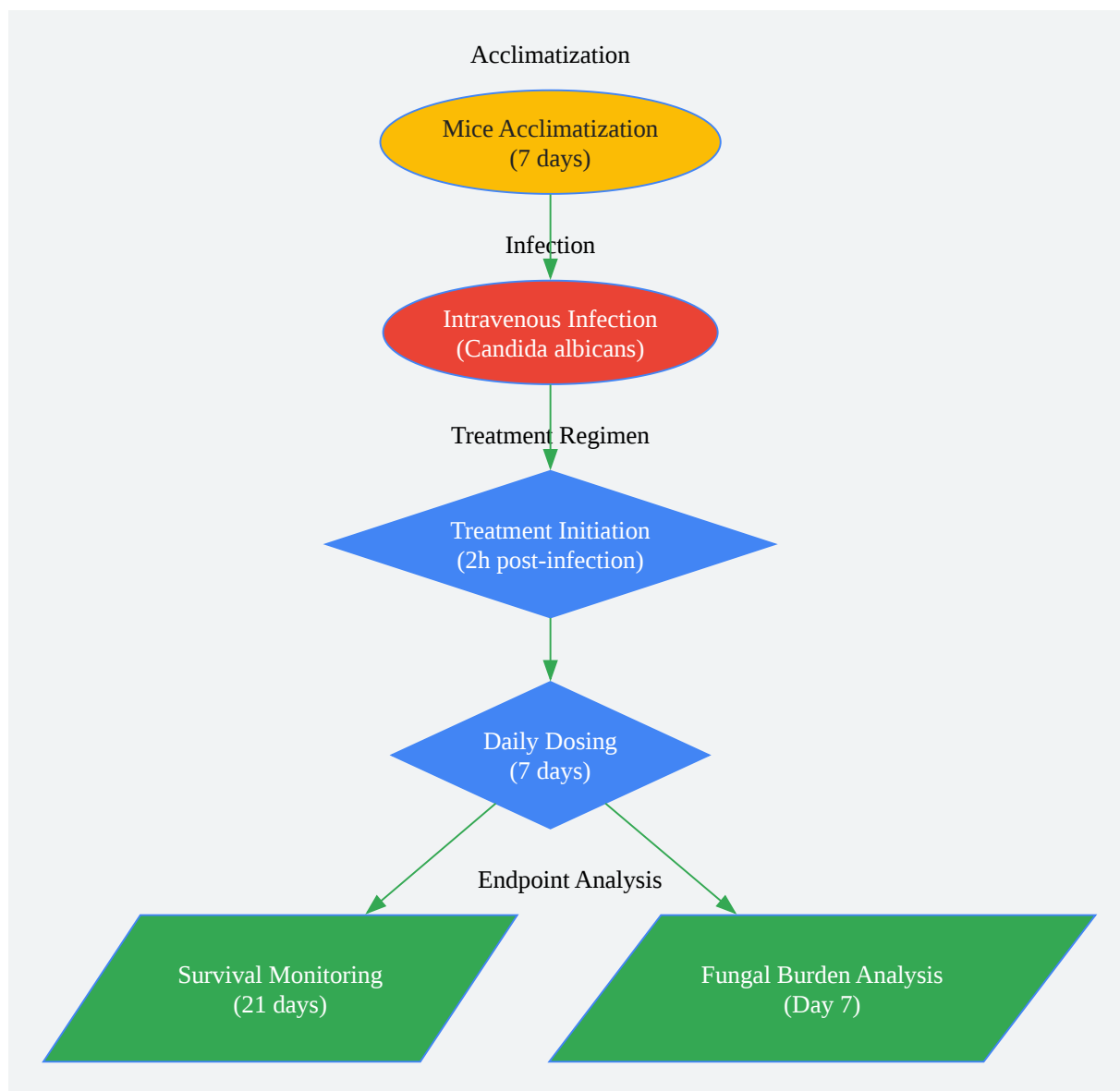
The fungal burden in the kidneys of infected mice was determined at day 7 post-infection by quantifying the colony-forming units (CFU) per gram of kidney tissue.

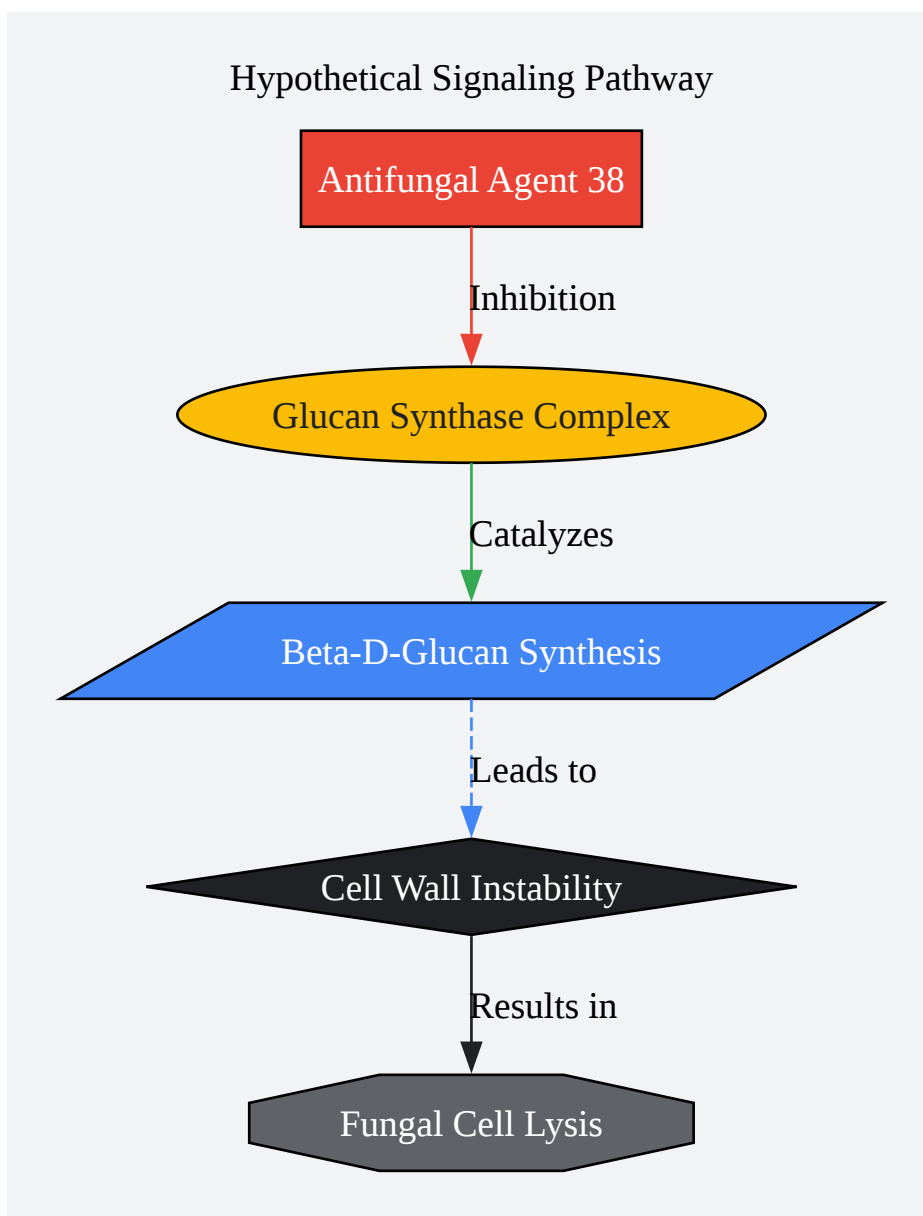
Table 2: Comparative Fungal Burden

Treatment Group	Dosage	Mean Fungal Burden (log10 CFU/g kidney) ± SD
Vehicle Control	N/A	7.8 ± 0.5
Fluconazole	20 mg/kg	4.2 ± 0.8
Antifungal Agent 38	10 mg/kg	3.5 ± 0.6
Antifungal Agent 38	20 mg/kg	2.1 ± 0.4

## Experimental Workflow and Methodologies

A standardized murine model of systemic candidiasis was employed to ensure the reproducibility and validity of the results.





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